

Technical Comparison Guide: Mass Spectrometry of Bromopropoxy Benzodioxole

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Compound of Interest

Compound Name: 5-(3-bromopropoxy)-2H-1,3-benzodioxole

CAS No.: 56219-51-3

Cat. No.: B3272121

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Executive Summary & Compound Identity

Bromopropoxy benzodioxole acts as a lipophilic alkylating agent. Its mass spectrum is defined by the interplay between the stable benzodioxole core and the labile bromopropyl side chain.

Feature	Specification
IUPAC Name	5-(3-bromopropoxy)-1,3-benzodioxole
Molecular Formula	
Molecular Weight	259.10 g/mol
Core Structure	Sesamol (3,4-methylenedioxyphenol) ether-linked to a propyl bromide chain
Key Application	Intermediate for 5-HT1A receptor agonists (e.g., Flesinoxan)

Experimental Methodology (GC-MS Protocol)

To ensure reproducible fragmentation data, the following self-validating protocol is recommended. This setup minimizes thermal degradation prior to ionization.

Instrumental Parameters

- System: Gas Chromatography coupled with Single Quadrupole Mass Spectrometer (GC-MS).
- Ionization: Electron Impact (EI) at 70 eV.
- Source Temperature: 230°C (High enough to prevent condensation, low enough to avoid pyrolysis).
- Transfer Line: 280°C.
- Column: 5% Phenyl-methylpolysiloxane (e.g., DB-5MS or HP-5MS), 30m × 0.25mm ID × 0.25µm film.

Sample Preparation & Injection

- Solvent: Dissolve 1 mg of sample in 1 mL of Dichloromethane (DCM) (HPLC Grade). Avoid methanol to prevent potential nucleophilic substitution of the bromide in the heated injector.
- Injection Mode: Splitless (1 µL) to maximize sensitivity for minor fragments, or Split (1:20) for purity checks.
- Inlet Temperature: 250°C.

Fragmentation Analysis: The Bromopropoxy Benzodioxole Signature

The mass spectrum is characterized by three distinct mechanistic zones: the Molecular Ion Cluster, the Ether Cleavage, and the Benzodioxole Rearrangement.

A. Molecular Ion Cluster ()

The presence of a single bromine atom dictates the molecular ion appearance.

- Observed Peaks: m/z 258 and 260.
- Intensity Ratio: ~1:1 (reflecting the natural abundance of [50.7%] and [49.3%]).
- Diagnostic Value: This "twin peak" signature confirms the mono-brominated state immediately.

B. Primary Fragmentation Pathways

The fragmentation is driven by the ionization of the ether oxygen and the inductive effect of the bromine.

1. Homolytic Cleavage of the C-Br Bond (Loss of Halogen)

- Mechanism: The weakest bond in the side chain (C-Br) breaks.
- Fragment:
- m/z : 179 (Base Peak candidate).
- Structure:
(Phenoxypropyl cation).
- Stability: This ion is stabilized by resonance from the oxygen lone pair into the aromatic ring. It often cyclizes to form a stable bicyclic chroman-type ion.

2. Ether Cleavage (Formation of Sesamol Ion)

- Mechanism: Cleavage at the
bond, often accompanied by Hydrogen transfer (McLafferty-like rearrangement involving the -hydrogen on the propyl chain).

- Fragment:

or

- m/z: 138 (Sesamol radical cation) or 137 (Sesamol cation).
- Significance: Confirms the integrity of the benzodioxole-oxygen core.

3. Alkyl Chain Fragmentation

- Fragment:
- m/z: 121 / 123 (Doublet).
- Observation: Usually low abundance due to the charge preferring the aromatic fragment (Stevenson's Rule), but detectable.

C. Benzodioxole Core Degradation

- m/z 135: Characteristic of the methylenedioxybenzyl moiety, but less prominent here due to the ether linkage.
- m/z 65: Cyclopentadienyl cation, formed after the loss of CO and fragmentation of the aromatic ring (deep fragmentation).

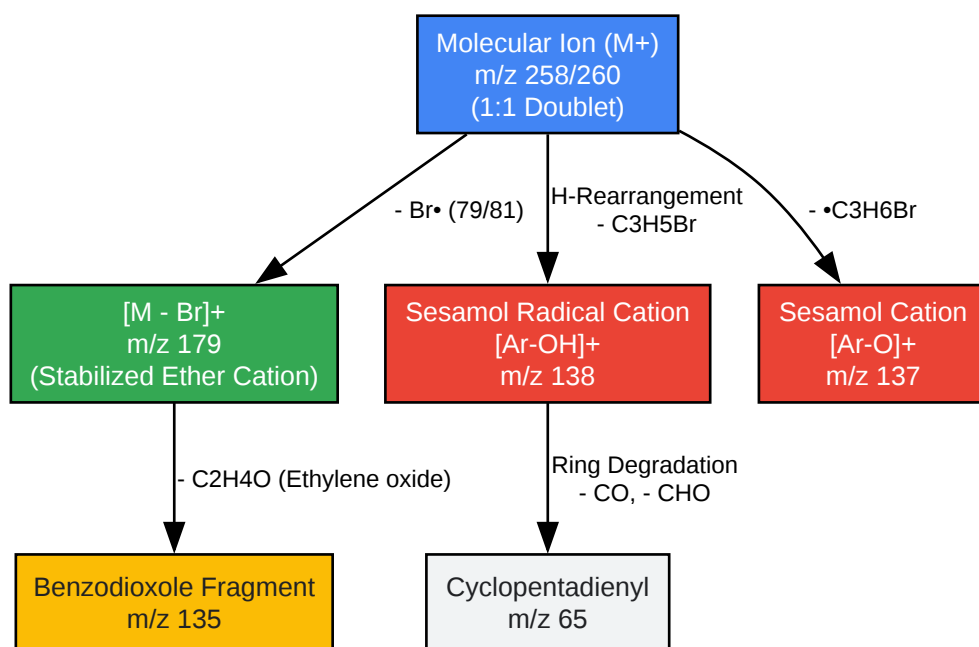
Comparative Analysis: Bromo- vs. Chloro- Analog

This section compares 5-(3-bromopropoxy)-1,3-benzodioxole with 5-(3-chloropropoxy)-1,3-benzodioxole to aid in derivative identification.

Feature	Bromopropoxy Analog (Target)	Chloropropoxy Analog (Alternative)
Molecular Ion ()	258 / 260 (1:1 Ratio)	214 / 216 (3:1 Ratio)
Halogen Loss ()	m/z 179 (Strong signal)	m/z 179 (Strong signal)
Bond Dissociation Energy	C-Br (~276 kJ/mol) - Weaker	C-Cl (~338 kJ/mol) - Stronger
Fragmentation Efficiency	Higher (Br leaves easily)	Lower (More stable)
Base Peak	Often m/z 138 or 179	Often m/z 179 or 214
Key Difference	Isotope Pattern is the primary differentiator. The "Twin Towers" of Br vs. the "3-to-1" of Cl.	

Visualization of Fragmentation Pathways[1][2][3]

The following diagram illustrates the mechanistic pathways leading to the major ions observed.



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Caption: Mechanistic fragmentation tree for 5-(3-bromopropoxy)-1,3-benzodioxole under 70 eV EI.

Summary of Diagnostic Ions

m/z Value	Ion Identity	Origin / Mechanism	Relative Abundance
258 / 260		Molecular Ion (Isotope doublet)	Moderate
179		Loss of Bromine radical	High / Base Peak
138		Sesamol radical (H-transfer)	High
137		Sesamol cation (Ether cleavage)	Moderate
121 / 123		Bromopropyl cation	Low
65		Aromatic ring breakdown	Moderate

References

- NIST Mass Spectrometry Data Center. (2023). Electron Ionization Mass Spectra of Aryl Alkyl Ethers. National Institute of Standards and Technology. [[Link](#)]
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